

Technical Guide: Physicochemical Properties of Cy5.5-SE

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the core physicochemical properties of Cyanine5.5 succinimidyl ester (**Cy5.5-SE**), a near-infrared (NIR) fluorescent dye widely utilized in biological imaging and labeling.

Core Molecular Data

The molecular weight and chemical formula are fundamental parameters for quantitative experimental design, including stoichiometry calculations for conjugation reactions and preparation of stock solutions. It is important to note that variations in the reported molecular weight and formula can exist between different suppliers, potentially due to differences in the counter-ions or salt forms of the compound.

The following table summarizes the key molecular data for Cy5.5-SE.



Parameter	Value	Reference
Molecular Weight	1014.13 g/mol	[1]
1303.6 g/mol	[2]	
1317.7 g/mol		_
716.31 g/mol	[3]	_
Chemical Formula	C45H47N3O16S	[1]
C45H44N3O16S4-3C6H15NH		
C44H46CIN3O4	_	

Note: The significant variation in molecular weight and formula highlights the importance of consulting the certificate of analysis provided by the specific supplier for the lot number being used.

Physicochemical Properties and Applications

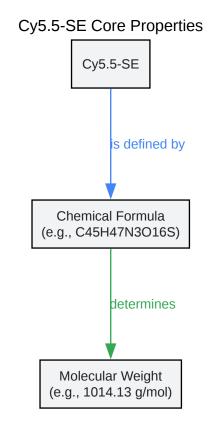
Cy5.5-SE is an amine-reactive fluorescent dye, with the succinimidyl ester (SE) group enabling covalent labeling of primary amines on proteins, antibodies, peptides, and amine-modified oligonucleotides. This conjugation is typically performed under mild basic conditions (pH 8.5 ± 0.5) for optimal reaction efficiency.

The resulting Cy5.5 conjugates exhibit bright fluorescence in the near-infrared spectrum, which is advantageous for in vivo imaging and other applications where minimizing background autofluorescence from biological samples is critical.

Data Relationship Diagram

The following diagram illustrates the fundamental relationship between the compound name, its chemical formula, and its molecular weight.





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Caption: Relationship between **Cy5.5-SE**, its chemical formula, and molecular weight.

Experimental Considerations

Stock Solution Preparation: To prepare a stock solution, anhydrous DMSO is commonly used. For example, to create a 10 mM stock solution, the appropriate volume of DMSO is added to the vial of **Cy5.5-SE**, followed by thorough mixing.

Labeling Protocol: For protein labeling, a protein concentration of 2 mg/mL is recommended for optimal efficiency. The pH of the protein solution should be maintained at 8.5 ± 0.5 . A common molar ratio of **Cy5.5-SE** to protein is approximately 10:1. The reaction is typically incubated in the dark at room temperature for about 60 minutes with gentle mixing.

Storage: **Cy5.5-SE** should be stored at -20°C and protected from light.



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